Introduction: The Strategic Importance of 2-(Chloromethyl)-4-nitropyridine in Synthesis

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Compound of Interest

Compound Name:	*2-(Chloromethyl)-4-nitropyridine*
CAS No.:	*312321-71-4*
Cat. No.:	*B1415007*

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In the landscape of modern medicinal chemistry and drug development, the strategic selection of building blocks is paramount to the efficient construction of complex molecular architectures.[1] **2-(Chloromethyl)-4-nitropyridine** is a key heterocyclic intermediate, valued for its dual reactivity that allows for sequential and directed chemical modifications. The presence of a reactive chloromethyl group at the 2-position and an electron-withdrawing nitro group at the 4-position of the pyridine ring makes this compound a versatile scaffold. Pyridine derivatives, in general, are privileged structures in drug design, appearing in numerous FDA-approved drugs.[2] This guide provides a comprehensive overview of the essential physicochemical properties, analytical methodologies, and handling protocols for **2-(Chloromethyl)-4-nitropyridine**, offering a foundational understanding for its effective application in research and development.

Part 1: Molecular Identity and Structural Characteristics

A precise understanding of the molecular identity is the starting point for all chemical and pharmaceutical development.

- IUPAC Name: **2-(chloromethyl)-4-nitropyridine**[3]

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- CAS Number: 312321-71-4[3][4][5]
- Molecular Formula: $C_6H_5ClN_2O_2$[3][5]
- Synonyms: Pyridine, 2-(chloromethyl)-4-nitro-[4]

Structural Representation

The arrangement of functional groups dictates the molecule's reactivity and interactions. The chloromethyl group serves as an excellent electrophilic site for nucleophilic substitution, while the nitro group significantly influences the electronic properties of the pyridine ring.

Caption: Chemical structure of **2-(Chloromethyl)-4-nitropyridine**.

Part 2: Core Physicochemical Properties

The physicochemical properties of an intermediate are critical determinants of its behavior in both reaction conditions and biological systems. These parameters influence everything from solubility and reaction kinetics to the ADME (absorption, distribution, metabolism, and excretion) profile of a final drug candidate.

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Property	Value	Significance in Drug Development
Molecular Weight	172.57 g/mol [3][4]	Influences diffusion rates and is a key parameter in Lipinski's Rule of Five for oral bioavailability.
Boiling Point	305.6°C at 760 mmHg (Predicted)[3][4]	Important for purification by distillation and assessing thermal stability during reactions.
Density	1.412 g/cm³ (Predicted)[3][4]	Useful for calculating molar quantities from volumes and for process scale-up considerations.
Purity	Typically ≥95%	High purity is essential to avoid side reactions and ensure the quality of the final active pharmaceutical ingredient (API).[3]

Note: Some properties are predicted and should be confirmed experimentally.

Part 3: Analytical Characterization Workflow

A robust analytical workflow is essential for confirming the identity, purity, and stability of **2-(Chloromethyl)-4-nitropyridine**.

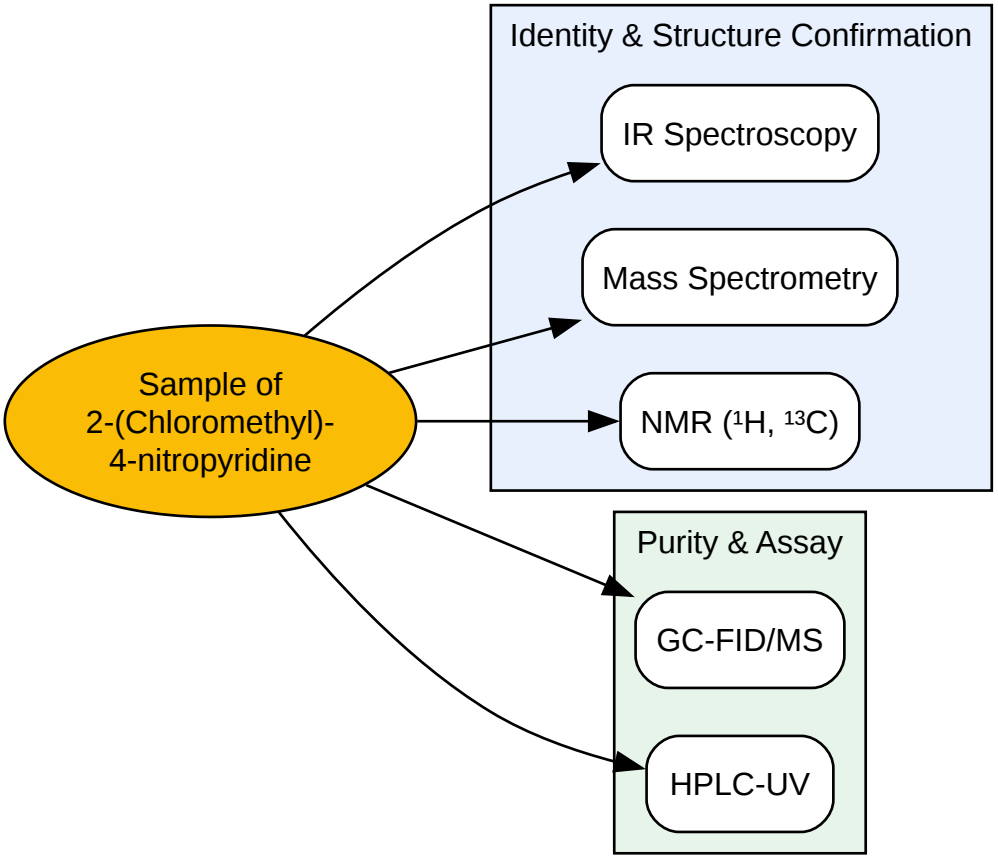
Standard Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): HPLC is the workhorse for purity assessment and quantification. A reverse-phase C18 column with a mobile phase of acetonitrile and water, coupled with UV detection (typically 200-280 nm), is a standard starting point.[6] The method must be validated for specificity, linearity, accuracy, and precision.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR provide unambiguous structural confirmation.
  - ^{1}H NMR: Expect characteristic signals for the aromatic protons on the pyridine ring and a singlet for the chloromethyl ($-CH_2Cl$) protons.
  - ^{13}C NMR: Will show distinct peaks for each carbon atom in the molecule.
- Mass Spectrometry (MS): Used to confirm the molecular weight and can provide structural information through fragmentation patterns. Gas Chromatography-Mass Spectrometry (GC-MS) is particularly effective for identifying volatile impurities.[6]
- Infrared (IR) Spectroscopy: Provides information about the functional groups present. Key expected peaks include those for C-Cl, N-O (from the nitro group), and aromatic C-H and C=N stretching vibrations.

Analytical Workflow Diagram



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Caption: Standard analytical workflow for characterization.

Part 4: Reactivity and Synthetic Utility

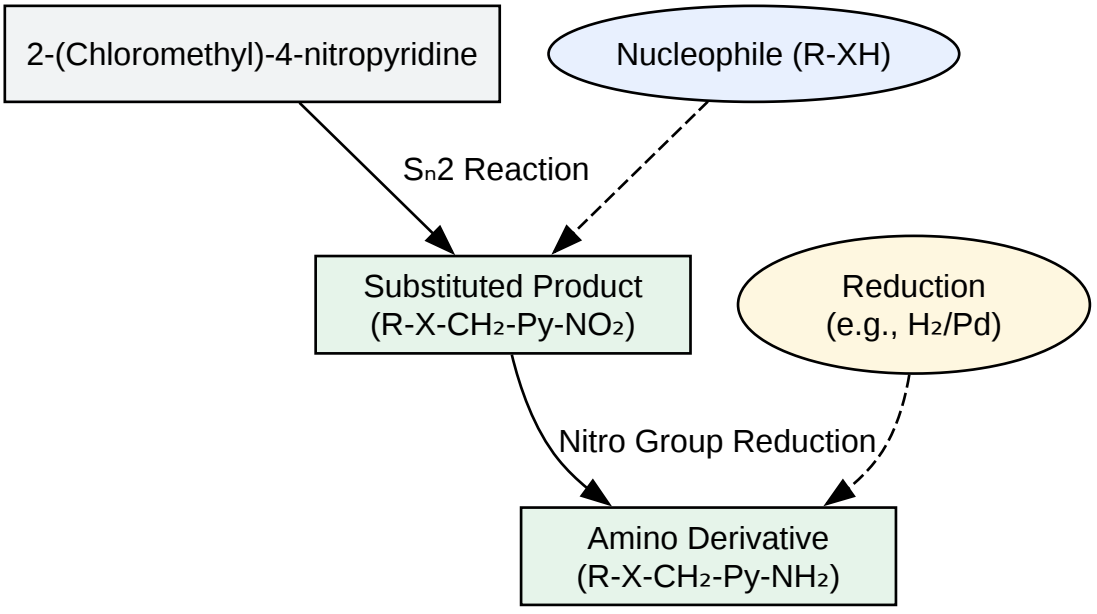
The synthetic value of **2-(Chloromethyl)-4-nitropyridine** stems from its predictable reactivity.

- Nucleophilic Substitution: The chloromethyl group is highly susceptible to S_n2 reactions. It readily reacts with a wide range of nucleophiles (e.g., amines, alcohols, thiols, carbanions), making it an excellent tool for introducing the 4-nitropyridinylmethyl moiety into a target molecule.

- Nitro Group Reduction: The nitro group can be easily reduced to an amino group (e.g., using H_2/Pd, $SnCl_2$, or Fe/HCl). This unmasks a nucleophilic site, opening avenues for further functionalization such as acylation, alkylation, or diazotization.

- Stability: The compound should be stored in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[7][8] It is sensitive to moisture and strong bases, which can promote hydrolysis or elimination reactions.

Typical Reaction Pathway



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Caption: Key reaction pathways utilizing the compound.

Part 5: Synthesis Protocol

While multiple synthetic routes exist, a common approach involves the modification of a readily available pyridine precursor. The synthesis of the related compound 2-chloro-4-nitropyridine often starts from 2-chloro-4-nitropyridine 1-oxide, which is deoxygenated using phosphorus trichloride.[9] A plausible synthesis for the target compound would involve the chlorination of 2-methyl-4-nitropyridine N-oxide.

Exemplary Synthesis of 2-Chloro-4-nitropyridine (Precursor)

This protocol illustrates a key deoxygenation step common in pyridine chemistry.

Reference: Adapted from ChemicalBook, Example 17.[9]

Objective: To synthesize 2-chloro-4-nitropyridine from 2-chloro-4-nitropyridine-1-oxide.

Materials:

- 2-chloro-4-nitropyridine-1-oxide (1.70 g, 9.74 mmol)
- Anhydrous Chloroform (25 mL)
- Phosphorus trichloride (4.2 mL, 48.7 mmol)
- Ice water
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

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- Dissolve 2-chloro-4-nitropyridine-1-oxide in anhydrous chloroform in a round-bottom flask equipped with a reflux condenser.
- Slowly add phosphorus trichloride to the solution at room temperature.
- Heat the reaction mixture to reflux and maintain this temperature overnight.
- After the reaction is complete (monitored by TLC), cool the mixture to room temperature.
- Carefully pour the reaction mixture into ice water.
- Neutralize the solution to a pH of 7-8 by adding saturated sodium bicarbonate solution.
- Extract the aqueous phase twice with chloroform.
- Combine the organic phases, wash with water and then brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the solid product.[9]

Part 6: Safety and Handling

Proper handling is crucial due to the compound's potential hazards.

- Hazard Statements: Classified as a combustible liquid.[7] It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[8][10] It is also very toxic to aquatic life with long-lasting effects.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection (tight-sealing safety goggles), and face protection.[7][11] In case of insufficient ventilation, wear respiratory protection with an appropriate filter for organic gases and vapors.[7][8]
- Handling: Use only outdoors or in a well-ventilated area.[7] Wash hands and any exposed skin thoroughly after handling.[7] Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[7][8]
- First Aid:

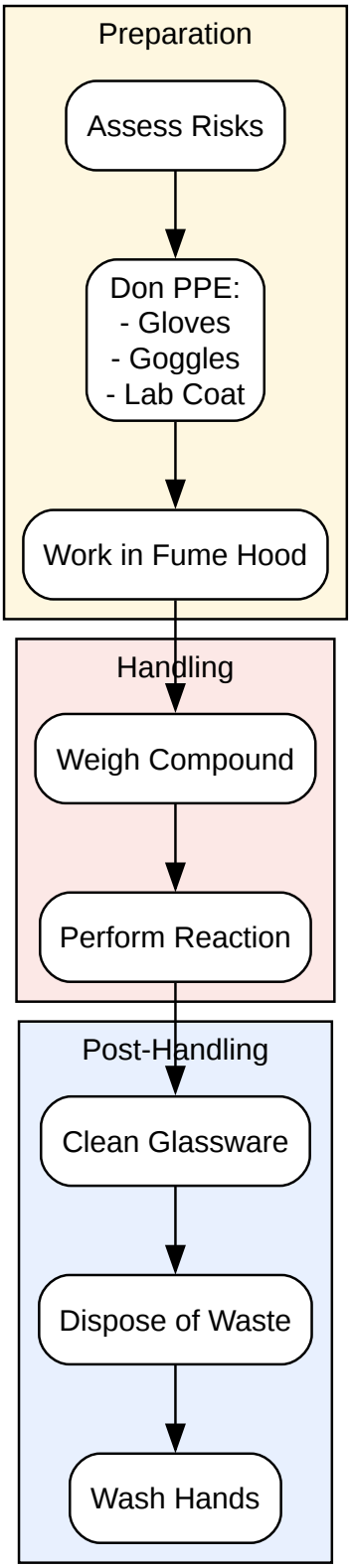
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- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor immediately.[7]
- Skin Contact: Immediately wash with plenty of soap and water. Remove all contaminated clothing. Call a POISON CENTER or doctor.[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a POISON CENTER or doctor immediately.[7]
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[7]

- Storage: Store locked up in a well-ventilated place. Keep the container tightly closed.[7][8]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[7]

Safe Handling Workflow

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Caption: A workflow for the safe handling of the compound.

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